

# 5-(Dimethylamino)-2-hydroxybenzoic Acid: Proper Disposal & Handling Guide[1]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 5-(Dimethylamino)-2-hydroxybenzoic acid

Cat. No.: B8739343

[Get Quote](#)

## Executive Summary & Chemical Profile[1]

Effective waste management of **5-(dimethylamino)-2-hydroxybenzoic acid** requires understanding its dual chemical nature. As an amphoteric molecule containing both a carboxylic acid and a tertiary amine, it presents unique solubility and reactivity profiles that dictate its disposal stream.

This guide replaces generic "bin-it" advice with a chemically grounded protocol designed to prevent cross-reactivity in waste containers and ensure compliance with RCRA (Resource Conservation and Recovery Act) standards.

## Chemical Identity Table[1]

Parameter	Data
Chemical Name	5-(Dimethylamino)-2-hydroxybenzoic acid
CAS Number	40909-34-0
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>
Molecular Weight	181.19 g/mol
Physical State	Solid (typically off-white to beige powder)
Solubility	Soluble in DMSO, Methanol; sparing solubility in water (pH dependent)
Acidity/Basicity	Amphoteric (Zwitterionic potential)

## Hazard Assessment (GHS Classification)

Before disposal, you must validate the hazard profile. While not P-listed (acutely toxic) by the EPA, this compound is a bioactive organic amine/acid and must be treated as Hazardous Chemical Waste.

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.[1][2][3][4]
  - H319: Causes serious eye irritation.[1][2][4]
  - H335: May cause respiratory irritation.[4]
- Oxidation Risk: The dimethylamino group is susceptible to oxidation. Waste solutions containing this compound may darken (turn brown/black) over time. This is a known characteristic and generally does not indicate a dangerous exothermic reaction unless mixed with strong oxidizers.

## Strategic Waste Management (The "Why")

## The Amphoteric Factor

Unlike simple organic acids, **5-(dimethylamino)-2-hydroxybenzoic acid** contains a basic nitrogen center.[5]

- Risk: If disposed of in a waste stream with strong alkylating agents (e.g., Methyl Iodide) or acid chlorides, the amine group can react, potentially generating heat or pressure in the waste drum.
- Protocol: Segregate from high-reactivity electrophiles. It is generally safe to commingle with standard organic solvents (Stream C) or solid organic waste.

## Chemical Compatibility Matrix

- Compatible: Methanol, Ethanol, Acetone, Dilute Acids, Dilute Bases.
- Incompatible (Segregate): Strong Oxidizers (Peroxides, Nitric Acid), Acid Anhydrides, Acid Chlorides.

## Step-by-Step Disposal Protocols

### Scenario A: Disposal of Solid Waste (Pure Compound)

Applicable for: Expired shelf stocks, weighing boat residues, spill cleanup solids.[5]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[5] Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste label.
  - Chemical Name: Write out the full name. Do not use abbreviations or chemical formulas.
  - Hazard Checkbox: Mark "Irritant" and "Toxic".
- Transfer: Transfer solid carefully to avoid dust generation. If dust is visible, perform the transfer inside a chemical fume hood.
- Satellite Accumulation: Store in the laboratory's designated Satellite Accumulation Area (SAA). Ensure the container is "RCRA Empty" (less than 1 inch of residue) before declaring it

ready for pickup if it was a stock bottle.

## Scenario B: Disposal of Liquid Waste (Mother Liquor/Reaction Mixtures)

Applicable for: HPLC waste, reaction solvents, extraction layers.[5]

- Stream Identification:
  - Halogenated Stream: If dissolved in Dichloromethane (DCM) or Chloroform.
  - Non-Halogenated Stream: If dissolved in Methanol, Ethanol, DMSO, or Acetone.
- pH Check: If the solution is aqueous, ensure pH is between 5 and 9. While organic waste streams are more tolerant, extreme pH can degrade waste containers.
- Segregation: Pour into the appropriate carboy (typically 20L HDPE).
  - Critical Step: Leave at least 10% headspace in the container to allow for thermal expansion or gas evolution.
- Secondary Containment: Ensure the waste carboy sits within a secondary containment tray capable of holding 110% of the container's volume.

## Emergency Procedures: Spill Response

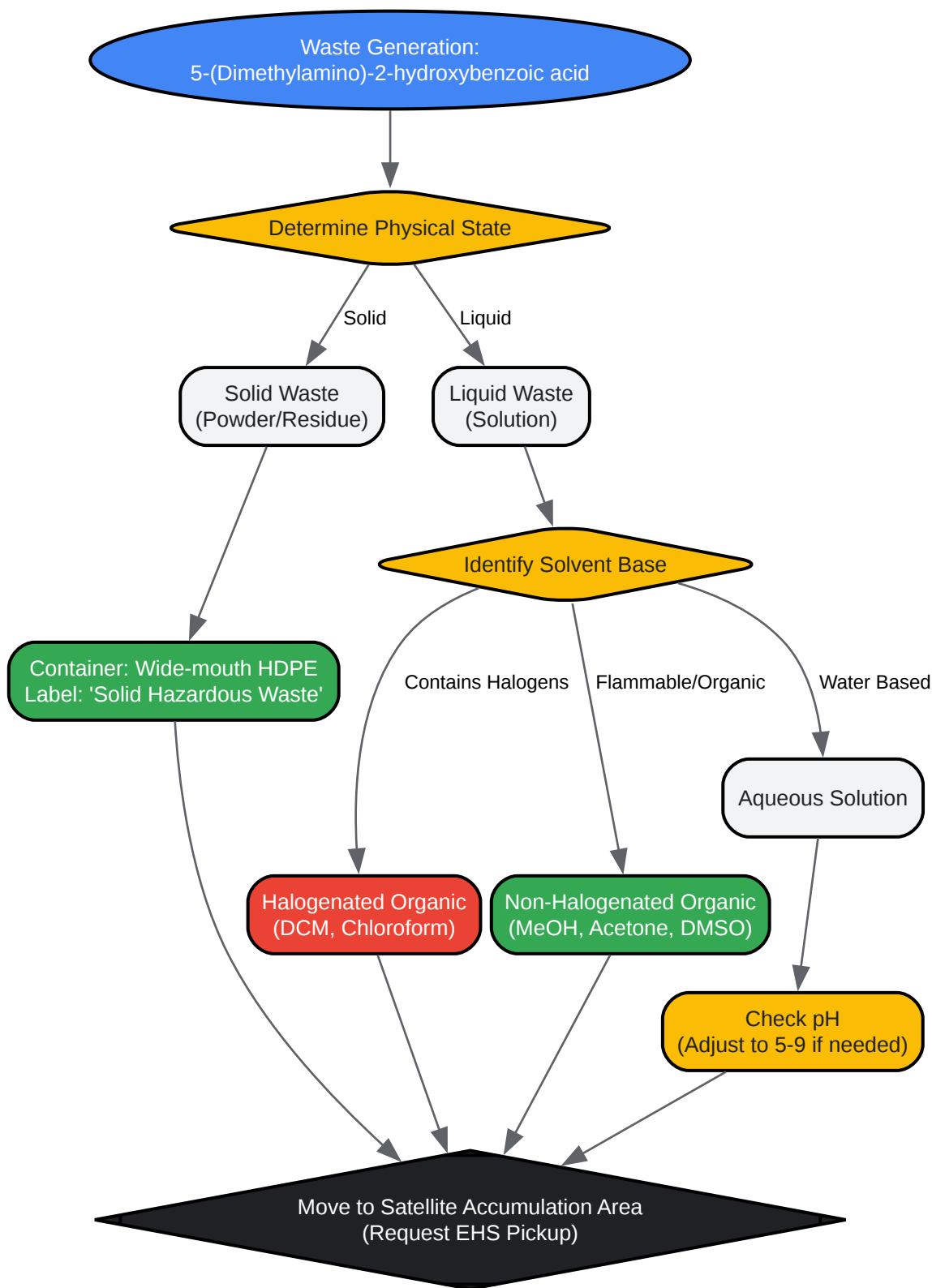
In the event of a benchtop spill (Solid < 50g):

- PPE Upgrade: Wear nitrile gloves (double glove recommended), lab coat, and safety goggles. Use an N95 mask if dust is aerosolized.
- Containment: Cover the spill with a generic absorbent pad or surround it with a spill pillow to prevent migration.
- Neutralization (Optional): As it is amphoteric, neutralization is rarely necessary for small solid spills.
- Cleanup:

- Solid: Scoop up using a dustpan and brush. Do not dry sweep vigorously (creates dust).
- Residue: Wipe the surface with a paper towel soaked in ethanol or isopropanol (solubilizes the compound better than water).
- Disposal: Place all contaminated PPE, paper towels, and scoop residues into a clear plastic bag, seal it, and place it in the Solid Hazardous Waste bin.

## Visual Decision Tree (Workflow)

The following diagram outlines the logical decision process for disposing of **5-(dimethylamino)-2-hydroxybenzoic acid** based on its physical state and solvent matrix.



[Click to download full resolution via product page](#)

Caption: Operational workflow for segregating **5-(dimethylamino)-2-hydroxybenzoic acid** waste streams based on physical state and solvent composition.

## Regulatory Framework (RCRA & EPA)[7]

While **5-(dimethylamino)-2-hydroxybenzoic acid** is not specifically listed on the EPA's "P" (acutely toxic) or "U" (toxic) lists, it is regulated under the "Cradle-to-Grave" liability of the Resource Conservation and Recovery Act (RCRA).[5]

- Generator Status: Most research labs operate as "Small Quantity Generators" (SQG). You are responsible for characterizing your waste.
- Waste Coding:
  - If dissolved in a flammable solvent (Flash point < 60°C), code as D001 (Ignitable).[6]
  - If solid and not mixed with other regulated materials, it is often coded as Non-Regulated Chemical Waste in some states, but best practice dictates coding it as Hazardous Irritant to ensure incineration rather than landfilling.

## References

- National Center for Biotechnology Information (PubChem).Compound Summary for CID 122240, 5-(Dimethylamino)salicylic acid (CAS 40909-34-0).[5] Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA).Occupational Exposure to Hazardous Chemicals in Laboratories (29 CFR 1910.1450).[7][8] Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 of the Code of Federal Regulations (CFR).[9] Retrieved from [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. tcichemicals.com \[tcichemicals.com\]](#)
- [2. tcichemicals.com \[tcichemicals.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [5. 89-57-6|5-Amino-2-hydroxybenzoic acid|BLD Pharm \[bldpharm.com\]](#)
- [6. pwaste.com \[pwaste.com\]](#)
- [7. Laboratory Safety: Chemical Hygiene Plans - Expert Advice \[newpig.com\]](#)
- [8. osha.gov \[osha.gov\]](#)
- [9. practicegreenhealth.org \[practicegreenhealth.org\]](#)
- To cite this document: BenchChem. [5-(Dimethylamino)-2-hydroxybenzoic Acid: Proper Disposal & Handling Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8739343/docs#5-dimethylamino-2-hydroxybenzoic-acid-proper-disposal-handling-guide-1\]](https://www.benchchem.com/product/b8739343/docs#5-dimethylamino-2-hydroxybenzoic-acid-proper-disposal-handling-guide-1)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)